

# synthesis of 5-Bromo-4-methylnicotinaldehyde from nicotinic acid derivatives

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## Compound of Interest

Compound Name: 5-Bromo-4-methylnicotinaldehyde

Cat. No.: B1290056

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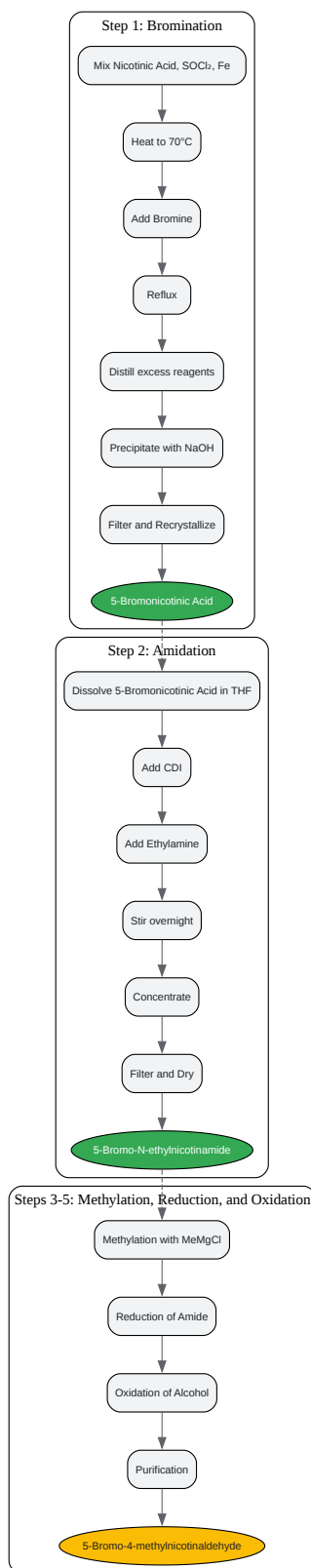
An In-depth Technical Guide to the Synthesis of **5-Bromo-4-methylnicotinaldehyde** from Nicotinic Acid Derivatives

## For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of a multi-step synthesis pathway for **5-Bromo-4-methylnicotinaldehyde**, a valuable building block in medicinal chemistry and drug development, starting from nicotinic acid. The guide includes detailed experimental protocols, quantitative data, and workflow diagrams to facilitate replication and understanding.

## Synthetic Pathway Overview

The synthesis of **5-Bromo-4-methylnicotinaldehyde** from nicotinic acid can be achieved through a four-step sequence. This pathway involves the initial bromination of the nicotinic acid backbone, followed by amidation, methylation of the pyridine ring, reduction of the amide to an alcohol, and a final oxidation to yield the target aldehyde.



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